

2-Bromo-4-chloro-6-fluoroaniline molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Bromo-4-chloro-6-fluoroaniline*

Cat. No.: *B070090*

[Get Quote](#)

An In-Depth Technical Guide to **2-Bromo-4-chloro-6-fluoroaniline** (CAS: 195191-47-0) for Advanced Pharmaceutical Research

Introduction

In the landscape of modern drug discovery, the strategic design and synthesis of novel therapeutic agents depend critically on the availability of highly functionalized chemical building blocks. **2-Bromo-4-chloro-6-fluoroaniline**, a tri-halogenated aniline derivative, represents one such pivotal intermediate. Its unique substitution pattern, featuring bromine, chlorine, and fluorine atoms on an aniline scaffold, offers medicinal chemists a versatile platform for constructing complex molecular architectures.^[1] The distinct electronic properties and positional arrangement of these halogens provide multiple, selective reaction sites, making this compound an invaluable precursor for developing novel drug candidates, particularly in areas of chronic pain, inflammation, and oncology.^{[1][2]}

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides an in-depth exploration of the physicochemical properties, a proposed synthetic pathway rooted in established chemical principles, robust analytical validation techniques, and a review of its applications in pharmaceutical research. The content is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring a thorough understanding of this compound's utility and handling.

Physicochemical Properties and Molecular Structure

A precise understanding of a compound's physical and chemical properties is fundamental to its application in controlled laboratory settings. **2-Bromo-4-chloro-6-fluoroaniline** is a solid at room temperature, characterized by a specific melting point range and a defined molecular weight crucial for stoichiometric calculations in synthetic protocols.

Table 1: Physicochemical and Identification Data for **2-Bromo-4-chloro-6-fluoroaniline**

Property	Value	Source(s)
Molecular Weight	224.46 g/mol	[3]
Molecular Formula	C ₆ H ₄ BrClFN	[3]
CAS Number	195191-47-0	[3]
IUPAC Name	2-bromo-4-chloro-6-fluoroaniline	[3]
Appearance	Purple powder	[4]
Melting Point	41-43 °C	[2][4]
Synonyms	6-Bromo-4-chloro-2-fluoroaniline, 2-Amino-1-bromo-5-chloro-3-fluorobenzene	[3]

```
***``dot graph "Chemical_Structure" { layout=neato; node [shape=plaintext]; edge [color="#202124"];
```

```
// Define nodes for atoms with high-contrast colors N [label="N", fontcolor="#FFFFFF", fillcolor="#4285F4", shape=circle, style=filled]; Br [label="Br", fontcolor="#FFFFFF", fillcolor="#EA4335", shape=circle, style=filled]; Cl [label="Cl", fontcolor="#202124", fillcolor="#FBBC05", shape=circle, style=filled]; F [label="F", fontcolor="#FFFFFF", fillcolor="#34A853", shape=circle, style=filled]; C1 [label="C"]; C2 [label="C"]; C3 [label="C"];
```

```
C4 [label="C"]; C5 [label="C"]; C6 [label="C"]; H1 [label="H"]; H2 [label="H"]; H_N1 [label="H"];  
H_N2 [label="H"];  
  
// Benzene ring with double bonds C1 -- C2; C2 -- C3 [style=dashed]; C3 -- C4; C4 -- C5  
[style=dashed]; C5 -- C6; C6 -- C1 [style=dashed];  
  
// Substituents C1 -- N; C2 -- Br; C3 -- H1; C4 -- Cl; C5 -- H2; C6 -- F; N -- H_N1; N -- H_N2;  
  
// Position nodes for a clear aromatic ring structure C1 [pos="0,1.5!"]; C2 [pos="-1.3,0.75!"]; C3  
[pos="-1.3,-0.75!"]; C4 [pos="0,-1.5!"]; C5 [pos="1.3,-0.75!"]; C6 [pos="1.3,0.75!"]; N  
[pos="0,2.5!"]; Br [pos="-2.3,1.25!"]; H1 [pos="-2.3,-1.25!"]; Cl [pos="0,-2.5!"]; H2  
[pos="2.3,-1.25!"]; F [pos="2.3,1.25!"]; H_N1 [pos="-0.7,3!"]; H_N2 [pos="0.7,3!"]; }
```

Caption: Analytical workflow for the validation of **2-Bromo-4-chloro-6-fluoroaniline**.

Applications in Drug Discovery

The strategic placement of three different halogens makes **2-Bromo-4-chloro-6-fluoroaniline** a highly valuable scaffold in medicinal chemistry. Each halogen can be selectively functionalized or used to modulate the molecule's electronic and lipophilic properties.

- Precursor for Bradykinin B1 Receptor Antagonists: A significant application is in the synthesis of bradykinin B1 receptor antagonists, which are under investigation for treating chronic pain and inflammatory diseases. The bromo-substituent, in particular, serves as a versatile handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse molecular fragments to fine-tune the compound's biological activity and pharmacokinetic profile.
- Development of Novel Anticancer Agents: Halogenated aromatic compounds are a well-established class of molecules with potential cytotoxic effects. The unique electronic environment of **2-Bromo-4-chloro-6-fluoroaniline** makes it an attractive starting point for exploring new anticancer therapeutics.

```
[1]``dot digraph "Applications" { node [shape=box, style="rounded,filled",  
fontname="Helvetica"]; edge [color="#202124"];
```

} ``` Caption: Key application pathways for **2-Bromo-4-chloro-6-fluoroaniline** in drug discovery.

Safety, Handling, and Storage

As with any halogenated aromatic compound, proper safety protocols are mandatory when handling **2-Bromo-4-chloro-6-fluoroaniline**.

Hazard Identification:

- Health Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- [3][5] GHS Pictogram: Warning.

[3]Recommended Handling Procedures:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- [4][6] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses with side-shields, and a lab coat.
- [4][7] Avoid breathing dust. If dust formation is likely, use a NIOSH-approved respirator.
- [4] Wash hands thoroughly after handling.

[4][5]Storage Guidelines:

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.
- [4][7] Keep the container tightly closed to prevent moisture ingress and contamination.

##[4][7]## Conclusion

2-Bromo-4-chloro-6-fluoroaniline is more than a simple chemical; it is a sophisticated tool for innovation in pharmaceutical R&D. Its highly functionalized structure provides a robust starting point for the synthesis of complex, high-value molecules with significant therapeutic potential.

By understanding its properties, employing logical synthetic strategies, and adhering to strict analytical and safety standards, researchers can effectively leverage this compound to accelerate the discovery and development of next-generation medicines.

References

- Title: **2-Bromo-4-chloro-6-fluoroaniline** | C6H4BrClFN | CID 2736222 Source: PubChem, National Center for Biotechnology Inform
- Title: The Crucial Role of **2-Bromo-4-chloro-6-fluoroaniline** in Pharmaceutical Synthesis Source: Medium URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbino.com]
- 2. 2-Bromo-4-chloro-6-fluoroaniline | 195191-47-0 [chemicalbook.com]
- 3. 2-Bromo-4-chloro-6-fluoroaniline | C6H4BrClFN | CID 2736222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromo-4-chloro-6-fluoroaniline - Safety Data Sheet [chemicalbook.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Bromo-4-fluoroaniline - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [2-Bromo-4-chloro-6-fluoroaniline molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b070090#2-bromo-4-chloro-6-fluoroaniline-molecular-weight\]](https://www.benchchem.com/product/b070090#2-bromo-4-chloro-6-fluoroaniline-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com